

Physical properties of Trimethylsilyl crotonate

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Compound of Interest

Compound Name: Trimethylsilyl crotonate

Cat. No.: B102237

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An In-depth Technical Guide to the Physical Properties of **Trimethylsilyl Crotonate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **trimethylsilyl crotonate**. The information is presented to support its application in research, particularly in chemical synthesis and drug development. All quantitative data is summarized for clarity, and a logical diagram of the compound's properties is provided.

Core Physical and Chemical Properties

Trimethylsilyl crotonate is a silyl enol ether of crotonic acid. It is a clear, colorless liquid at room temperature.^[1] Its fundamental identifiers and properties are crucial for its proper handling, storage, and application in synthetic chemistry.

Table 1: Chemical Identifiers for **Trimethylsilyl Crotonate**

Identifier	Value
CAS Number	18269-64-2
Molecular Formula	C ₇ H ₁₄ O ₂ Si
Synonyms	Trimethylsilyl (E)-but-2-enoate, CH ₃ CHCHCOOSi(CH ₃) ₃ , Trimethylsilyl-2- Butenoic Acid
InChI	InChI=1S/C7H14O2Si/c1-5-6-7(8)9-10(2,3)4/h5- 6H,1-4H3/b6-5+
InChIKey	VZRSIPIZCRNSAV-AATRIKPKSA-N
SMILES	C/C=C/C(=O)O--INVALID-LINK--(C)C

Table 2: Physical Properties of **Trimethylsilyl Crotonate**

Property	Value	Conditions
Molecular Weight	158.27 g/mol	
Appearance	Clear colorless liquid	
Boiling Point	49-50 °C	at 10 mmHg
Density	0.897 g/mL	at 25 °C
Refractive Index (n _{20/D})	1.4252	at 20 °C
Flash Point	104 °F	
Vapor Pressure	6.61 mmHg	at 25 °C
Storage Temperature	0-6 °C	

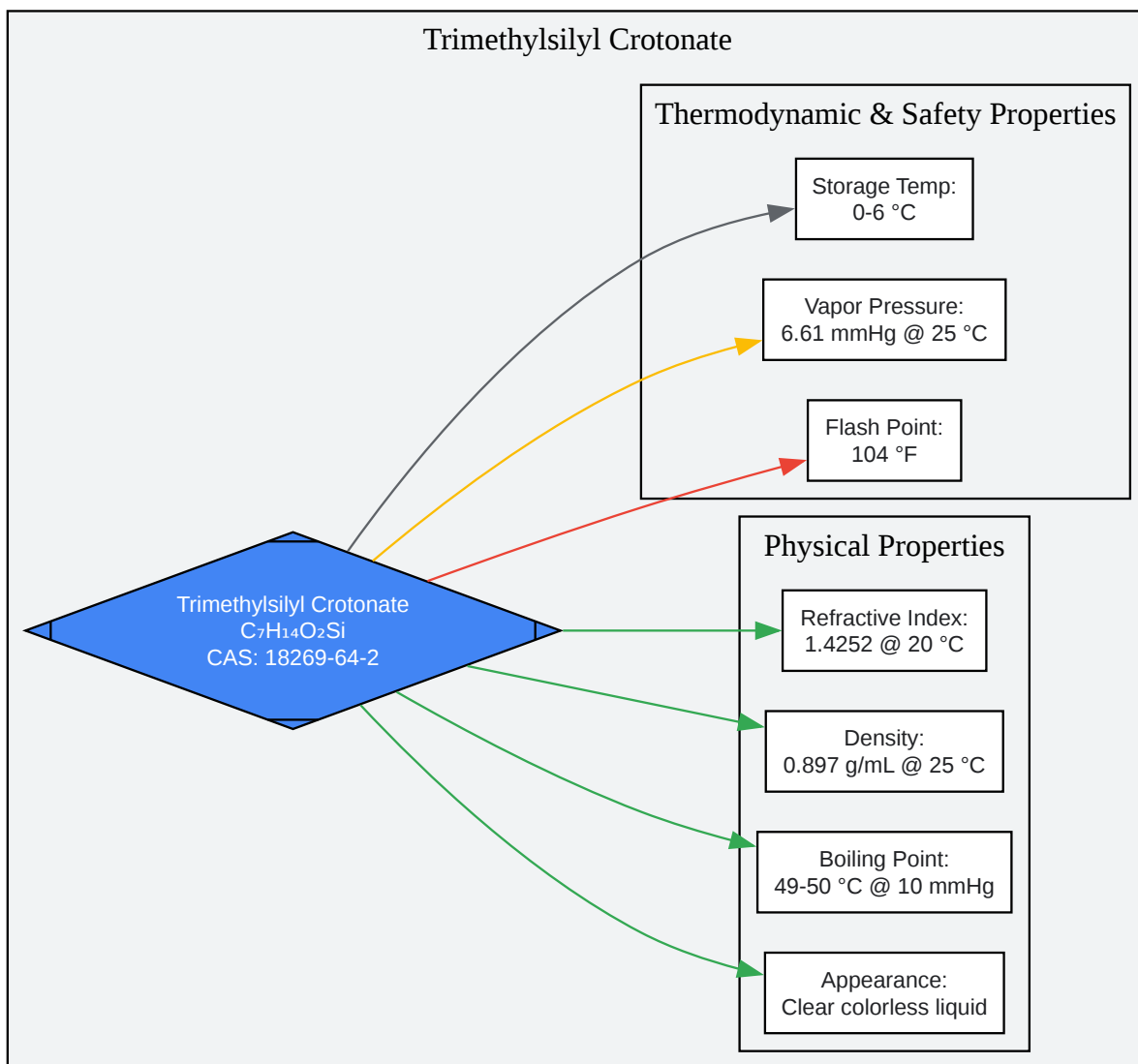
Experimental Methodologies

The physical properties listed above are determined by standard experimental techniques as documented in chemical literature. While specific experimental protocols for this compound are not detailed in the provided search results, the general methodologies are as follows:

- **Boiling Point:** The boiling point is determined by distillation at a specified pressure (in this case, reduced pressure at 10 mmHg). The temperature at which the liquid and vapor phases are in equilibrium is recorded as the boiling point.
- **Density:** The density is typically measured using a pycnometer or a digital density meter at a controlled temperature (25 °C). It is calculated as the mass of the substance divided by its volume.
- **Refractive Index:** The refractive index is measured using a refractometer, which determines the extent to which light is bent when passing through the liquid. The measurement is standardized at a specific wavelength of light (the D-line of sodium, 589 nm) and temperature (20 °C).

Structural and Property Overview

The following diagram illustrates the relationship between the core chemical structure of **trimethylsilyl crotonate** and its key physical properties.



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Caption: Overview of **Trimethylsilyl Crotonate**'s key properties.

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References

- 1. lookchem.com [lookchem.com]
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